

# Optimizing BNT314 concentration for T-cell activation assays

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## Compound of Interest

Compound Name: NK314

Cat. No.: B612180

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## BNT314 Technical Support Center

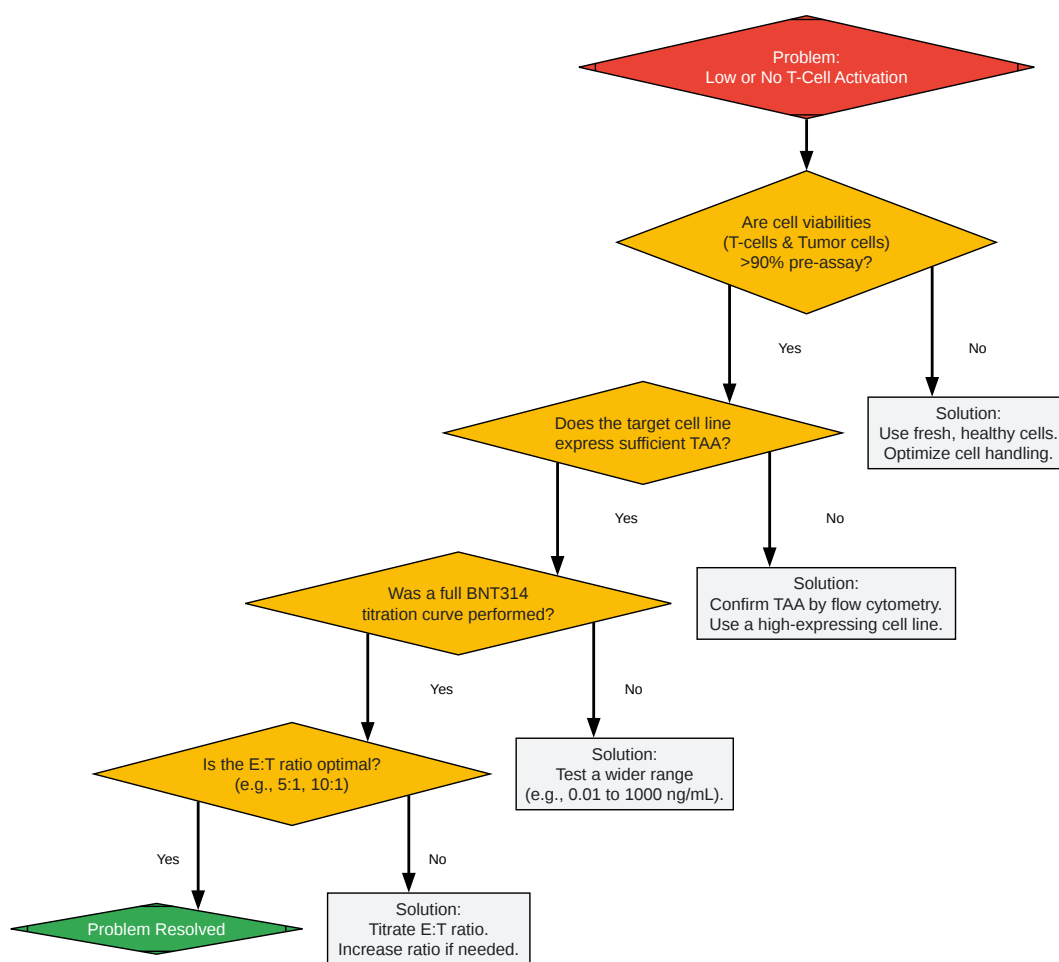
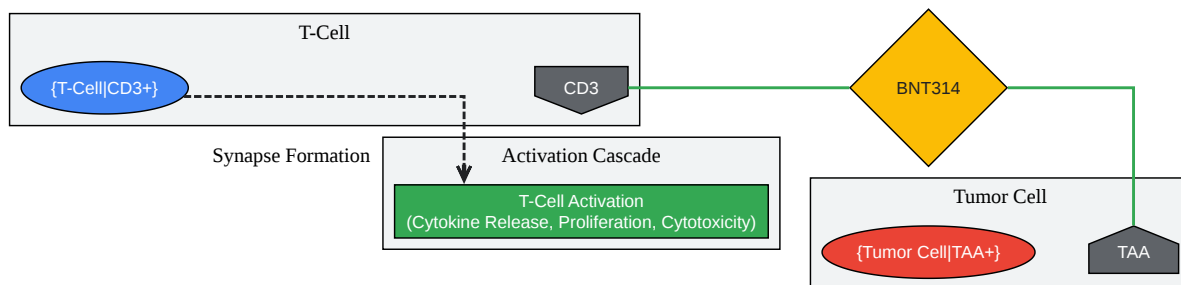
Welcome to the technical support center for BNT314. This guide is designed to help researchers, scientists, and drug development professionals optimize the use of BNT314 in T-cell activation assays. Here you will find frequently asked questions, troubleshooting guides, and detailed protocols to ensure the success of your experiments.

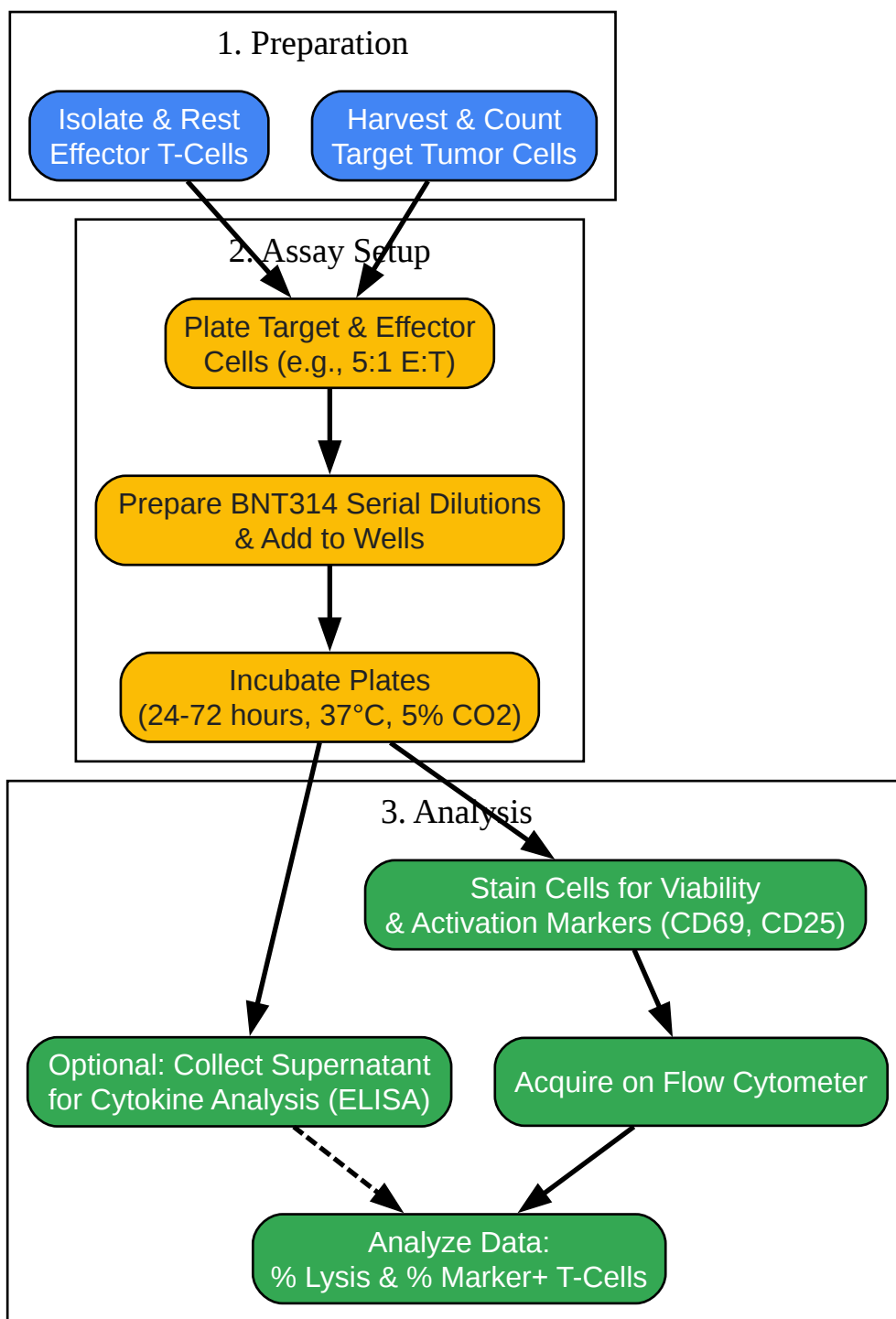
Disclaimer: BNT314 is presented here as a hypothetical T-cell engaging bispecific antibody for illustrative purposes. Always refer to the specific documentation and protocols provided with your reagents.

## Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for BNT314?

A1: BNT314 is a bispecific antibody designed to redirect T-cells to kill tumor cells. It has two binding arms: one targets a tumor-associated antigen (TAA) on the surface of cancer cells, and the other binds to the CD3 $\epsilon$  subunit of the T-cell receptor (TCR) complex on T-cells.<sup>[1][2][3]</sup> This dual binding brings the T-cell into close proximity with the tumor cell, forming an immunological synapse that triggers T-cell activation, proliferation, and cytotoxic activity against the tumor cell, independent of the T-cell's natural specificity.<sup>[2][4]</sup>





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## References

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